

Application Notes and Protocols for Monitoring Dinobuton Degradation in Environmental Samples

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Compound of Interest

Compound Name: *Dinobuton*

Cat. No.: *B1670692*

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Introduction

Dinobuton, a dinitrophenol pesticide, has been utilized as a non-systemic acaricide and fungicide.[1] Its presence and persistence in the environment are of significant concern due to the potential toxicity of the parent compound and its degradation products. Understanding the degradation kinetics and pathways of **Dinobuton** in various environmental matrices is crucial for environmental risk assessment and the development of effective remediation strategies. This document provides detailed application notes and protocols for monitoring the degradation of **Dinobuton** in environmental samples, focusing on analytical methodologies, data interpretation, and visualization of experimental workflows and degradation pathways.

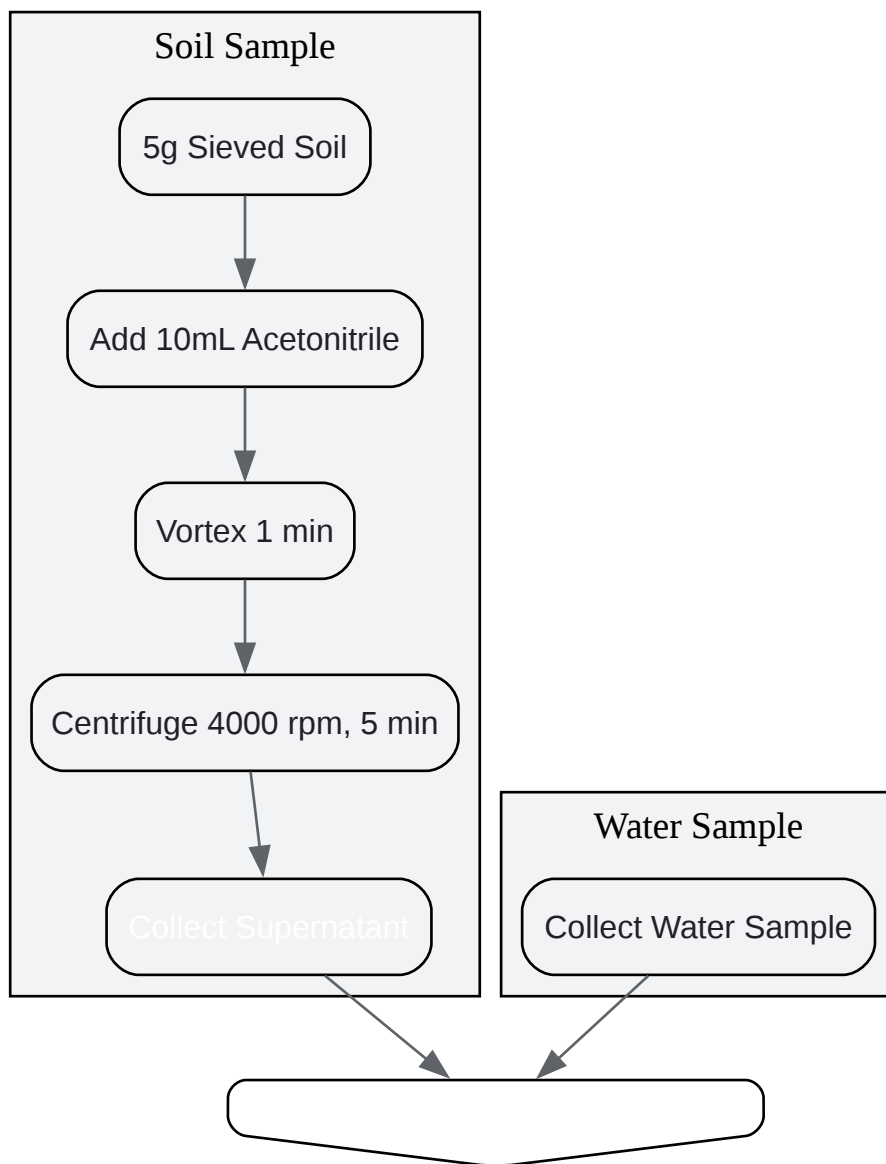
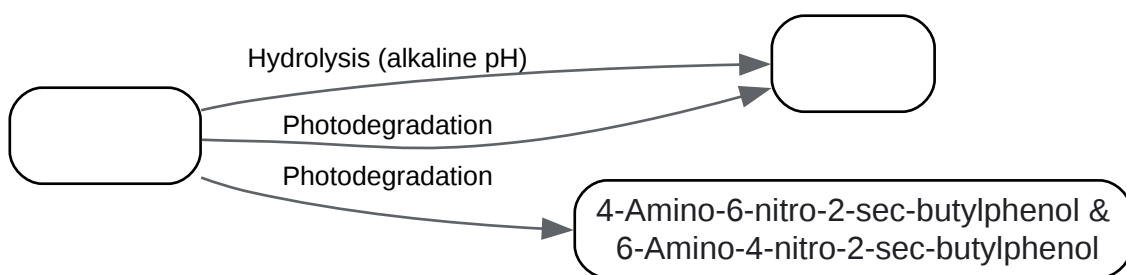
Degradation Pathways of Dinobuton

Dinobuton is known to degrade in the environment through two primary pathways: hydrolysis and photodegradation.

Hydrolysis: Under alkaline conditions in soil or water, **Dinobuton** readily hydrolyzes to form dinoseb (2-sec-butyl-4,6-dinitrophenol).[2] This process is a key transformation pathway and is influenced by the pH of the surrounding medium.

Photodegradation: **Dinobuton** is susceptible to degradation upon exposure to sunlight.[2] This process can lead to the formation of several degradation products, including dinoseb, 4-amino-6-nitro-2-sec-butylphenol, and 6-amino-4-nitro-2-sec-butylphenol.[2] The atmospheric half-life of **Dinobuton** is estimated to be approximately two days.[2]

A visual representation of the primary degradation pathways of **Dinobuton** is provided below.





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References

- 1. researchgate.net [researchgate.net]
- 2. Dinobuton | C₁₄H₁₈N₂O₇ | CID 13783 - PubChem [pubchem.ncbi.nlm.nih.gov]
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